

Validating the Potency of PF-06380101: A Comparative Analysis of Microtubule Inhibitors

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Compound of Interest

Compound Name: PF-06380101

Cat. No.: B609976

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PF-06380101 is a potent synthetic analogue of the natural antimitotic agent dolastatin 10.^{[1][2]} As a member of the auristatin family of peptide toxins, it exerts its cytotoxic effects by inhibiting tubulin polymerization, a critical process for cell division.^{[3][4]} This guide provides a comparative analysis of the potency of **PF-06380101** against other microtubule-destabilizing agents, supported by experimental data and detailed methodologies.

Potency Comparison of Microtubule Inhibitors

The inhibitory concentration 50 (IC₅₀) and growth inhibition 50 (GI₅₀) values are key metrics for assessing the potency of a compound. The following table summarizes the available data for **PF-06380101** and other well-characterized microtubule inhibitors. Lower values indicate higher potency.

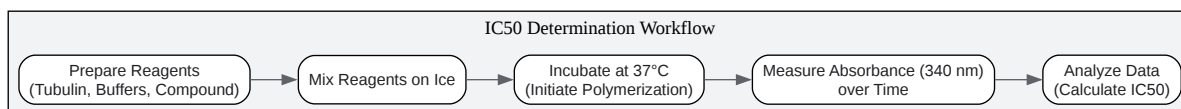
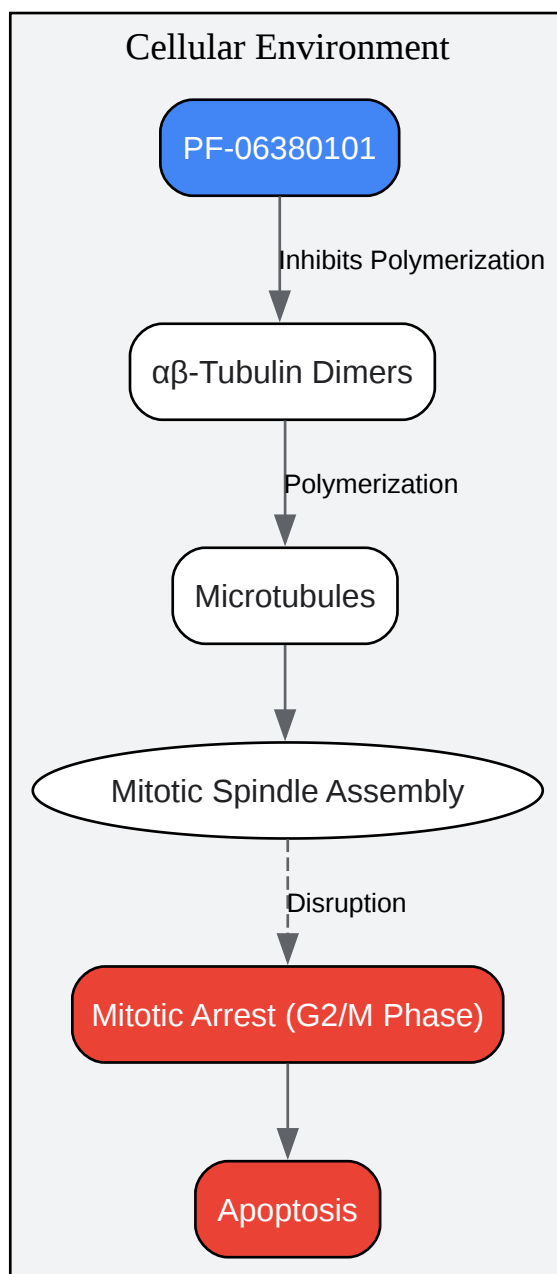
Compound Class	Compound	Target/Assay	IC50 / GI50	Cell Line(s)
Auristatin Analogue	PF-06380101	Cell Proliferation (GI50)	0.26 nM	BT-474 (Human breast carcinoma)
Cell Proliferation (GI50)	0.19 nM	MDA-MB-361 (Human breast carcinoma)		
Cell Proliferation (GI50)	0.31 nM	NCI-N87 (Human gastric carcinoma)		
Auristatin	Monomethyl Auristatin E (MMAE)	Tubulin Polymerization (IC50)	~2-4 nM	Cell-free
Cell Proliferation (IC50)	0.97 - 1.16 nM	BxPC-3, PSN-1, Capan-1, Panc-1 (Human pancreatic cancer)[5]		
Monomethyl Auristatin F (MMAF)	Tubulin Polymerization (IC50)	Potent inhibitor	Cell-free[3][6]	
Cell Proliferation (IC50)	105 - 257 nM	Karpas 299, H3396, 786-O, Caki-1[7]		
Dolastatin	Dolastatin 10	Tubulin Polymerization (IC50)	1.2 µM	Purified tubulin[1][8]
Cell Proliferation (IC50)	0.5 nM	L1210 (Murine leukemia)[1][8]		
Vinca Alkaloid	Vinblastine	Tubulin Polymerization	1.5 µM	Purified tubulin[1][8]

(IC50)			
Tubulin Polymerization (IC50)	0.54 μ M	Purified tubulin[9] [10]	
Vinorelbine	Tubulin Polymerization (IC50)	0.80 μ M	Purified tubulin[9] [10]
Vinflunine	Tubulin Polymerization (IC50)	1.2 μ M	Purified tubulin[9] [10]

Note: Direct IC50 values for **PF-06380101** on tubulin polymerization are not publicly available. However, its low nanomolar GI50 values in cancer cell lines strongly suggest potent inhibition of its primary target.

Mechanism of Action: Disruption of Microtubule Dynamics

PF-06380101, like other auristatins and vinca alkaloids, targets the tubulin protein, the fundamental building block of microtubules. By binding to tubulin dimers, these agents prevent their polymerization into microtubules. This disruption of microtubule dynamics has profound consequences for the cell, particularly during mitosis.



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References

- 1. asu.elsevierpure.com [asu.elsevierpure.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- 6. medchemexpress.com [medchemexpress.com]
- 7. MMAF | Microtubule Associated | TargetMol [targetmol.com]
- 8. Dolastatin 10, a powerful cytostatic peptide derived from a marine animal. Inhibition of tubulin polymerization mediated through the vinca alkaloid binding domain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. aacrjournals.org [aacrjournals.org]
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